

# Essential Safety and Logistical Information for Handling Panaxadiol

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **Panaxadiol**. The following procedures are designed to ensure laboratory safety and operational integrity.

# **Hazard Identification and Classification**

**Panaxadiol** is a triterpenoid sapogenin derived from Panax ginseng. While some safety data sheets (SDS) classify it as not a hazardous substance, others indicate potential hazards. It is prudent to handle it with care, considering the following potential risks:

- Acute Oral Toxicity: Harmful if swallowed[1][2].
- Skin Irritation: May cause skin irritation[1][2].
- Eye Irritation: May cause serious eye irritation[1][2].
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as a dust[1][2].

There are no components in **Panaxadiol** that are known to cause cancer, birth defects, or other reproductive harm.

# **First Aid Measures**

• If Swallowed: Rinse mouth with water. Immediately call a poison center or doctor if you feel unwell. Never give anything by mouth to an unconscious person.



- If on Skin: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse[1].
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1].

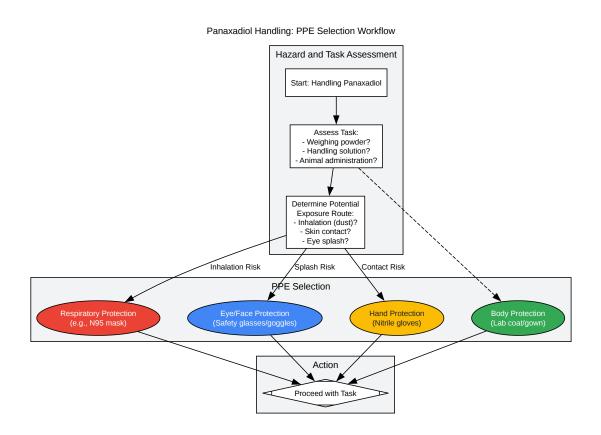
# Operational and Disposal Plans Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **Panaxadiol**.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions (powder form)	Chemical fume hood or ventilated enclosure	Safety glasses with side shields or goggles	Nitrile gloves[3]	Lab coat	N95 or P1 dust mask if not in a ventilated enclosure
Handling solutions	Standard laboratory bench	Safety glasses	Nitrile gloves	Lab coat	Not generally required
Animal studies (injections, gavage)	Biosafety cabinet (if applicable)	Safety glasses or face shield[3]	Nitrile gloves	Lab coat or gown	Not generally required

A logical workflow for PPE selection is illustrated in the diagram below.





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